

Flavoxate degradation products identification analysis

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Flavoxate

CAS No.: 3717-88-2

Cat. No.: S528057

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Compound Profile: Flavoxate Hydrochloride

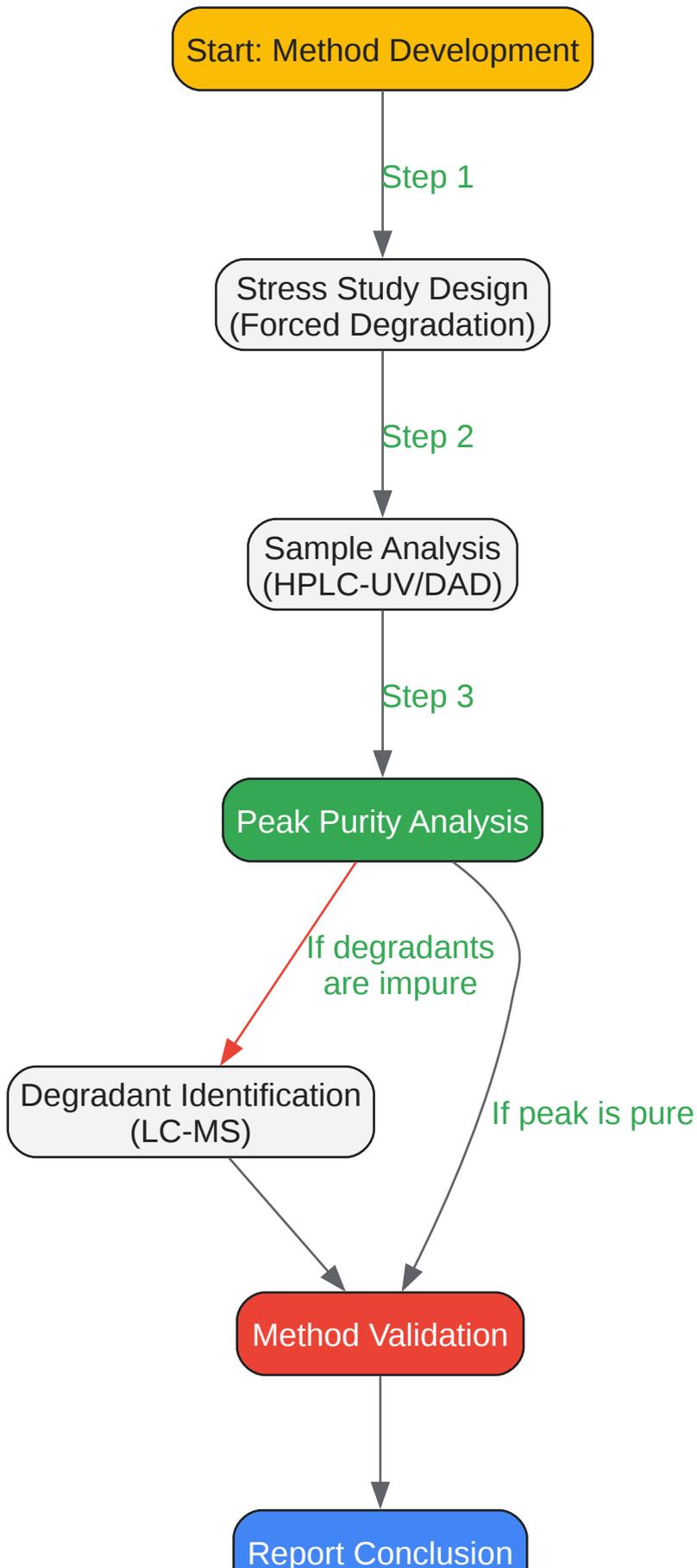
The table below summarizes the key identification and chemical data for **Flavoxate** hydrochloride, which is essential for any analytical method development [1].

Property	Value
CAS Number	3717-88-2 [1]
Molecular Formula	C ₂₄ H ₂₆ ClNO ₄ [1]
Molecular Weight	427.92 g/mol [1]
SMILES	Cl.Cc1c(oc2c(cccc2C(=O)OCCN2CCCCC2)c1=O)c1cccc1 [1]
Purity	99.78% [1]
Aliases	Flavoxate HCl, DW61, Rec-7-0040, NSC-114649, 盐酸黄酮哌酯 [1]

Graphviz Diagram for an Analytical Workflow

For a technical support resource, a clear visual of the experimental workflow is very helpful. The following Graphviz code generates a flowchart for a stability-indicating method development process.

Stability-Indicating Method Development Workflow





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This diagram outlines the key stages, highlighting critical checks for peak purity and the path for identifying degradation products.

Technical FAQs & Troubleshooting Guides

Based on common analytical challenges, here are some frequently asked questions and troubleshooting tips.

FAQ: Method Development

- **Q1: What are the primary forced degradation conditions to consider for Flavoxate?**
 - **A:** While specific studies on **Flavoxate** were not found, standard stress conditions per ICH guidelines Q1A(R2) and Q1B should be applied. These typically include:
 - **Acidic & Basic Hydrolysis:** Treatment with 0.1-1M HCl/NaOH at elevated temperatures (e.g., 60°C).
 - **Oxidative Stress:** Exposure to 0.1-3% hydrogen peroxide at room temperature.
 - **Thermal Degradation:** Solid and solution state stability at high temperatures (e.g., 70°C).
 - **Photolytic Stability:** Exposure to UV and visible light as per ICH Q1B.
- **Q2: How can I ensure my HPLC method is "stability-indicating"?**
 - **A:** A core requirement is demonstrating the method's ability to separate degradants from the main analyte and from each other (specificity). The most critical proof is:
 - **Peak Purity Analysis:** Using a Photodiode Array Detector (DAD), demonstrate that the chromatographic peak for **Flavoxate** is spectrally pure, even in heavily degraded samples. This confirms that no co-eluting degradants are hidden under the main peak [2].

Troubleshooting Guide: Common HPLC/LC-MS Issues

Problem	Potential Cause	Suggested Solution
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| Poor Peak Shape (Tailing) | - Silanol activity on C18 column.

- Incorrect pH of mobile phase. | - Use a base-deactivated or charged surface column.
- Adjust mobile phase pH to 1-2 units away from the analyte's pKa. | | Low Mass Recovery in Stress Study | - Adsorption to vials/filters.
- Excessive degradation. | - Use silanized glassware or low-adsorption filters.
- Optimize stress conditions (time, temperature). | | Inconsistent LC-MS Results | - Ion suppression.
- Non-volatile buffers. | - Improve sample cleanup to remove interferents.
- Use volatile buffers (e.g., ammonium formate/acetate). |

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References

1. Flavoxate hydrochloride | 盐酸黄酮哌酯| AChR - TargetMol [targetmol.cn]

2. Node Shapes [graphviz.org]

To cite this document: Smolecule. [Flavoxate degradation products identification analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b528057#flavoxate-degradation-products-identification-analysis>]

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